

An In-depth Technical Guide to Hexabutyldistannane (CAS 813-19-4)

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Compound of Interest

Compound Name: *Hexabutyldistannane*

Cat. No.: *B1337062*

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For Researchers, Scientists, and Drug Development Professionals

Hexabutyldistannane, also known as hexabutyltin or bis(tributyltin), is an organometallic compound with the chemical formula C₂₄H₅₄Sn₂.^[1] It is a key reagent in organic synthesis, primarily utilized for the introduction of tributylstannyl groups into organic molecules, a critical step for various subsequent transformations.^[2] This document provides a comprehensive overview of its properties, synthesis, safety, and applications, with a focus on its utility in forming carbon-carbon bonds.

Physicochemical Properties

Hexabutyldistannane is a clear, colorless to slightly yellow liquid at room temperature.^{[3][4]} It is characterized by its high boiling point and insolubility in water, while being soluble in many organic solvents.^{[3][5]}

Property	Value	Source(s)
CAS Number	813-19-4	[1] [3]
Molecular Formula	C ₂₄ H ₅₄ Sn ₂	[1]
Molecular Weight	580.11 g/mol	[6]
Appearance	Clear colorless to slightly yellow liquid	[3] [4]
Density	1.148 g/mL at 25 °C	[3] [7]
Boiling Point	197-198 °C at 10 mmHg	[3] [4]
Flash Point	130 °C (266 °F) - closed cup	[3]
Refractive Index	n _{20/D} 1.512	[3]
Water Solubility	Insoluble / Immiscible	[3] [5]
Storage Temperature	Freezer (-20°C)	[3] [5]
Sensitivity	Air and Moisture Sensitive	[5]

Safety and Handling

Hexabutyldistannane is a hazardous substance that requires careful handling in a controlled laboratory environment. It is toxic if swallowed, harmful in contact with skin, and causes skin and serious eye irritation.[\[1\]](#)[\[3\]](#) Prolonged or repeated exposure can cause damage to organs. [\[1\]](#)[\[3\]](#) It is also very toxic to aquatic life with long-lasting effects.[\[3\]](#)

Hazard Class	GHS Pictogram(s)	Signal Word	Hazard Statement(s)
Acute Toxicity, Oral (Category 3)		Danger	H301: Toxic if swallowed.[1][3]
Acute Toxicity, Dermal (Category 4)		Danger	H312: Harmful in contact with skin.[1][3]
Skin Irritation (Category 2)	!	Danger	H315: Causes skin irritation.[1][3]
Eye Irritation (Category 2A)	!	Danger	H319: Causes serious eye irritation.[1][3]
Reproductive Toxicity (Category 1B)		Danger	H360: May damage fertility or the unborn child.
STOT, Repeated Exposure (Category 1)		Danger	H372: Causes damage to organs through prolonged or repeated exposure.[1][3]
Hazardous to the Aquatic Environment		Danger	H410: Very toxic to aquatic life with long lasting effects.[3]

Precautionary Measures:

- **Handling:** Obtain special instructions before use and do not handle until all safety precautions have been read and understood. Use in a well-ventilated area. Avoid breathing mist or vapors and prevent contact with skin and eyes. Do not eat, drink, or smoke when using this product.
- **Personal Protective Equipment (PPE):** Wear protective gloves, protective clothing, eye protection, and face protection.[3] Recommended PPE includes eyeshields, faceshields, and a suitable respirator (e.g., type ABEK EN14387 filter).

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep locked up or in an area accessible only to qualified persons. It is sensitive to air and moisture.[5]
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations. Avoid release to the environment.[3]

Synthesis of Hexabutyldistannane

Several methods exist for the synthesis of **Hexabutyldistannane**.

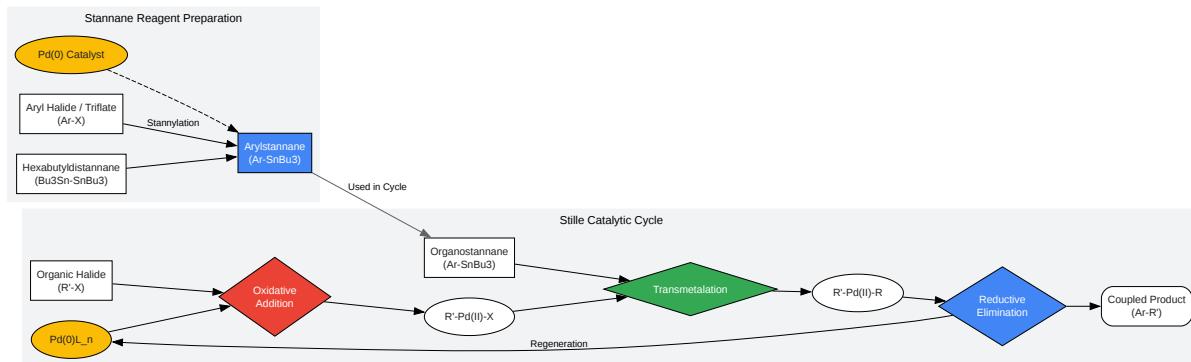
- From Bis(tributyltin)oxide: One common laboratory-scale synthesis involves heating a mixture of Bis(tributyltin)oxide (1 equivalent) and Tributyltin hydride (greater than 2 equivalents) under an inert argon atmosphere at 200 °C for 4 hours.[8][9] This reaction cleanly produces **Hexabutyldistannane** in excellent yield.[9]
- From Tributyltin Chloride: Another route involves the reaction of tributyltin chloride with a reducing agent such as lithium, sodium, or magnesium.[10]
- From Tributyltin Hydride: It can also be prepared by the catalytic elimination of hydrogen from tributyltin hydride.[10]

Applications in Organic Synthesis

Hexabutyldistannane is a versatile reagent in modern organic synthesis, primarily serving as a source of the tributylstannyl group for stannylation reactions.[2][11]

The most prominent application of **Hexabutyldistannane** is in palladium-catalyzed Stille cross-coupling reactions.[11] In this reaction, an organostannane ($R-SnBu_3$) couples with an organohalide or pseudohalide ($R'-X$) to form a new carbon-carbon bond ($R-R'$).

Hexabutyldistannane is used to prepare the necessary organostannane reagents via stannylation of various organic substrates.[2][4] The Stille reaction is valued for its tolerance of a wide variety of functional groups and generally mild reaction conditions.[11]

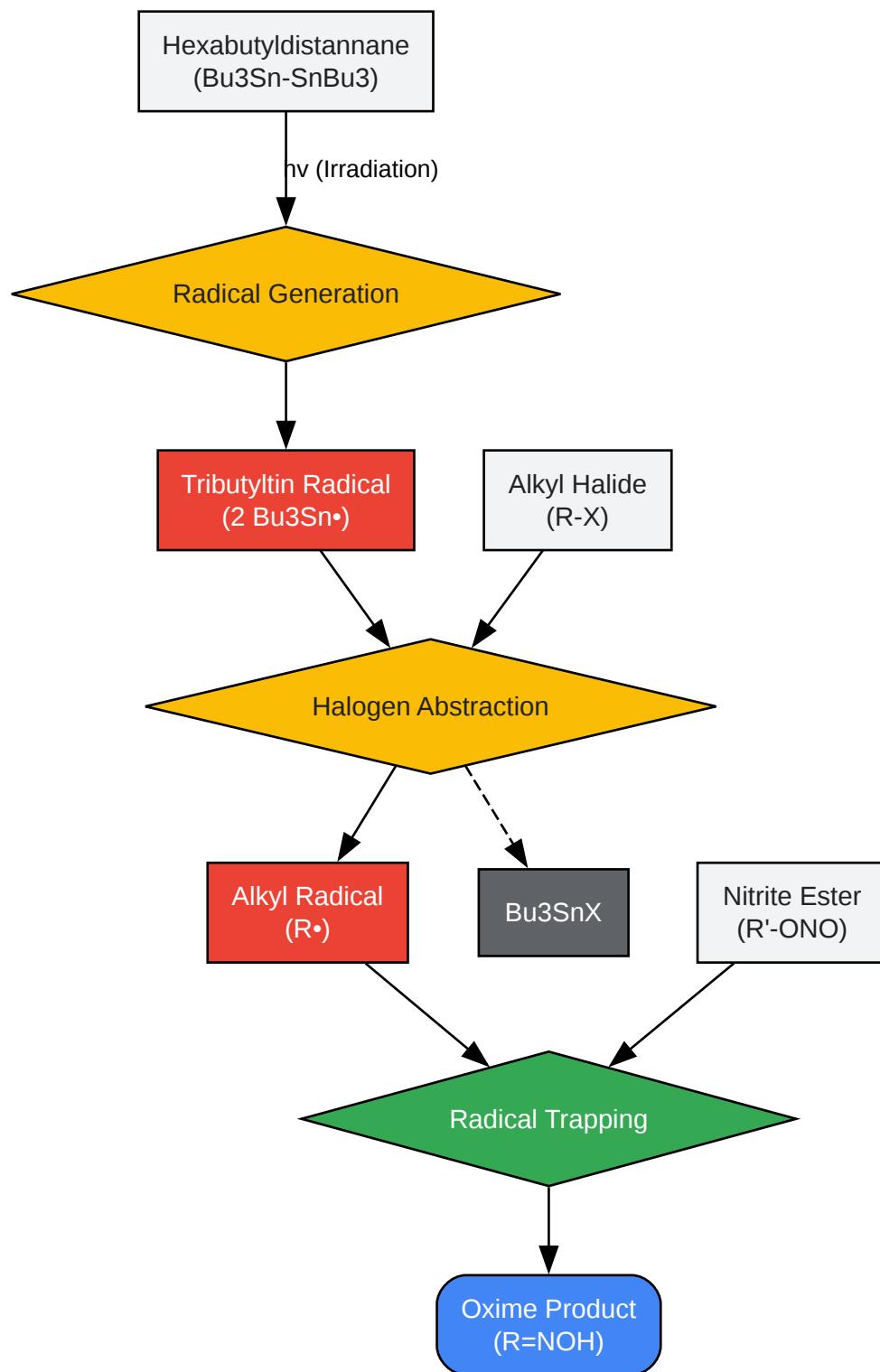
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Caption: General workflow for a Stille cross-coupling reaction.

Hexabutylstannane serves as a precursor to the tributyltin radical ($Bu_3Sn\cdot$) upon photolysis or thermal initiation.[8] This radical is a key intermediate in various transformations.

- Formation of Oximes: Alkyl halides can be converted to oximes by reacting them with **Hexabutylstannane** and a nitrite ester (e.g., isoamylnitrit) in benzene under irradiation.[8] The photolysis of the Sn-Sn bond generates tributyltin radicals, which abstract the halogen atom from the starting material. The resulting alkyl radical is then trapped by the nitrite to form the oxime product.[8]

- Reduction of Halogen Compounds: Aromatic bromides and iodides can be reduced (dehalogenated) using **Hexabutyldistannane** in the presence of tetrabutylammonium fluoride (TBAF).[8] Similarly, alkyl halides can be de-functionalized via a radical reaction using AIBN as an initiator.[8]
- Generation of Nitrile Oxides: The reaction of **Hexabutyldistannane** with hydroxyimidoyl chlorides under irradiation provides a mild method for generating nitrile oxides.[8] If conducted in the presence of an alkene, this leads to a 1,3-dipolar cycloaddition to form isoxazolines directly.[8]



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Caption: Radical pathway for oxime synthesis using **Hexabutyldistannane**.

Experimental Protocols

The following section details a representative experimental protocol for a reaction utilizing **Hexabutyldistannane**.

This protocol is based on the general method for converting halogen compounds to oximes using **Hexabutyldistannane**.^[8]

Materials:

- Benzyl bromide
- **Hexabutyldistannane** (CAS 813-19-4)
- Isoamyl nitrite
- Benzene (anhydrous)
- Inert gas (Argon or Nitrogen)

Equipment:

- Quartz reaction vessel
- Photochemical reactor (e.g., with a medium-pressure mercury lamp)
- Magnetic stirrer and stir bar
- Standard laboratory glassware
- Syringes for liquid transfer
- Apparatus for column chromatography (e.g., silica gel)

Procedure:

- To a quartz reaction vessel equipped with a magnetic stir bar and under an inert atmosphere, add anhydrous benzene as the solvent.

- Add benzyl bromide (1.0 equivalent) to the vessel.
- Add **Hexabutyldistannane** (approx. 1.1 equivalents) to the solution via syringe.
- Add isoamyl nitrite (approx. 1.2 equivalents) to the reaction mixture.
- Seal the vessel and place it in the photochemical reactor.
- Irradiate the stirred mixture at room temperature. Monitor the reaction progress using an appropriate technique (e.g., TLC or GC-MS).
- Upon completion, concentrate the reaction mixture under reduced pressure to remove the solvent.
- Purify the crude residue using silica gel column chromatography to isolate the desired product, benzaldoxime.

Safety Precautions:

- This reaction must be performed in a well-ventilated fume hood due to the toxicity of **Hexabutyldistannane**, the volatility of benzene (a known carcinogen), and the lachrymatory nature of benzyl bromide.
- Wear appropriate PPE, including safety goggles, a lab coat, and chemically resistant gloves.
- The photochemical reactor should be properly shielded to prevent exposure to UV radiation.
- Handle all organotin waste appropriately for hazardous chemical disposal.

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